

Technical Support Center: AZD-1305 Off-Target Effect Mitigation

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Compound of Interest

Compound Name: AZD-1305

Cat. No.: B605743

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to prevent and mitigate off-target effects of **AZD-1305** in experimental settings.

Understanding AZD-1305 and its Off-Target Effects

AZD-1305 is an investigational antiarrhythmic agent designed to treat atrial fibrillation. It functions as a combined ion channel blocker, demonstrating activity against the rapidly activating delayed rectifier potassium current (IKr, mediated by hERG), the L-type calcium current (Cav1.2), and the inward sodium current (Nav1.5).[1] While its multi-target profile was intended to provide therapeutic benefit, it also leads to significant off-target effects, most notably QT interval prolongation and Torsades de Pointes (TdP), a life-threatening cardiac arrhythmia.[1] The development of **AZD-1305** was discontinued due to an unfavorable benefit-risk profile.

The primary mechanism of **AZD-1305**'s off-target toxicity stems from its potent blockade of the hERG potassium channel, which is crucial for cardiac repolarization. Inhibition of this channel can delay the repolarization of cardiomyocytes, leading to a prolonged QT interval on an electrocardiogram and increasing the risk of early afterdepolarizations and TdP.

Frequently Asked Questions (FAQs)

Q1: What are the primary off-target effects of **AZD-1305** observed in experiments?

A1: The most significant off-target effect of **AZD-1305** is the blockade of the hERG potassium channel, leading to delayed cardiac repolarization, QT interval prolongation, and the potential for life-threatening arrhythmias like Torsades de Pointes.^[1] Additionally, its activity on L-type calcium and sodium channels can contribute to complex electrophysiological outcomes that may be considered off-target depending on the specific research question.

Q2: How can I minimize the hERG-related off-target effects of **AZD-1305** in my cell-based assays?

A2: To minimize hERG-related off-target effects, it is crucial to work at the lowest effective concentration of **AZD-1305** for your intended target. We recommend performing a detailed concentration-response curve to identify this window. Additionally, consider using cell lines with lower hERG expression if your target of interest is not the hERG channel itself. Including a positive control for hERG blockade (e.g., dofetilide or E-4031) can help to contextualize the off-target effects of **AZD-1305**.

Q3: Are there any known differences in **AZD-1305**'s effects on atrial versus ventricular myocytes?

A3: Yes, preclinical studies have shown that **AZD-1305** has a greater inhibitory effect on the sodium current (I_{Na}) and the rapidly activating delayed rectifier potassium current (I_{Kr}) in atrial myocytes compared to ventricular myocytes.^{[2][3]} This atrial-predominant action was a key aspect of its intended therapeutic profile.

Q4: What are the recommended control experiments when studying **AZD-1305**?

A4: When conducting experiments with **AZD-1305**, it is essential to include the following controls:

- **Vehicle Control:** To ensure that the solvent used to dissolve **AZD-1305** does not have an effect on the experimental system.
- **Positive Controls for Off-Target Channels:** Use known selective blockers for hERG (e.g., dofetilide), Nav1.5 (e.g., lidocaine), and Cav1.2 (e.g., verapamil) to understand the contribution of each channel to the observed effects.

- **Negative Control Compound:** If available, a structurally similar but inactive compound can help to rule out non-specific effects.

Quantitative Data Summary

The following table summarizes the known inhibitory concentrations (IC₅₀) of **AZD-1305** against its key molecular targets. This data is critical for designing experiments with appropriate concentrations to minimize off-target effects.

Target Ion Channel	IC ₅₀ Value (μM)	Notes
Late Sodium Current (I _{Nalate})	4.3	More potently inhibited than the peak sodium current. [4]
Peak Sodium Current (I _{Napeak})	66	[4]
hERG (I _{Kr})	Not explicitly found	Predominantly blocked in a concentration-dependent manner. [5] [6]
L-type Calcium Current (Cav1.2)	Not explicitly found	Blocked in a concentration-dependent manner. [5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Unexpected cell death or cytotoxicity at effective concentrations.	Off-target effects on essential cellular processes.	- Lower the concentration of AZD-1305 to the minimum required for the on-target effect. - Perform a cell viability assay (e.g., MTT or trypan blue exclusion) across a range of concentrations. - Ensure the vehicle is not contributing to toxicity.
High variability in electrophysiology recordings.	- Unstable gigaseal formation in patch-clamp experiments. - Fluctuation in temperature. - Run-down of ion channel activity.	- Optimize patch-clamp technique and use high-quality electrodes. - Maintain a stable physiological temperature (35-37°C). - Allow for a stabilization period before recording and monitor for current run-down.
Observed phenotype does not match the expected on-target effect.	The phenotype is dominated by off-target effects on other ion channels.	- Use specific ion channel blockers as controls to dissect the contribution of each channel. - Consult the quantitative data to understand the potency of AZD-1305 on different channels at the concentration used.
Difficulty in reproducing results from published literature.	- Differences in experimental conditions (cell line, temperature, etc.). - Variation in the purity of the AZD-1305 compound.	- Carefully replicate the experimental conditions described in the literature. - Verify the identity and purity of your AZD-1305 stock.

Experimental Protocols

Key Experiment: Assessing Off-Target Effects on hERG, Nav1.5, and Cav1.2 using Manual Patch-Clamp Electrophysiology

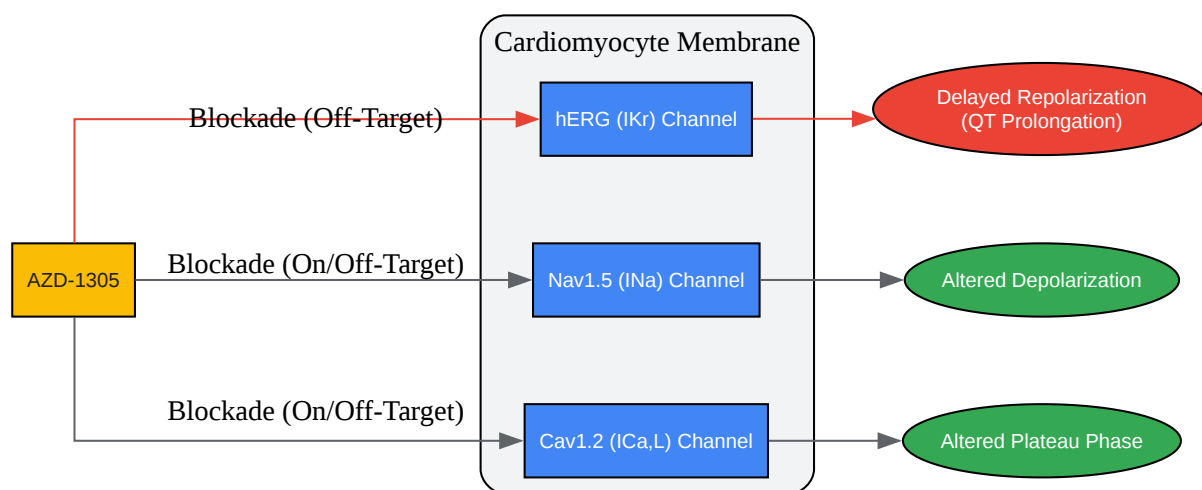
Objective: To quantify the inhibitory effects of **AZD-1305** on the hERG, Nav1.5, and Cav1.2 ion channels to determine its off-target liability.

Methodology:

- Cell Culture: Use human embryonic kidney (HEK-293) cells stably expressing the human genes for hERG (KCNH2), Nav1.5 (SCN5A), or Cav1.2 (CACNA1C).
- Electrophysiology Setup:
 - Use a manual patch-clamp setup in the whole-cell configuration.
 - Maintain the bath temperature at 35-37°C.
- Solutions:
 - External Solution (for hERG): Contains (in mM): 137 NaCl, 4 KCl, 1.8 CaCl₂, 1 MgCl₂, 10 Glucose, 10 HEPES; pH adjusted to 7.4 with NaOH.
 - Internal Solution (for hERG): Contains (in mM): 130 KCl, 1 MgCl₂, 1 CaCl₂, 5 EGTA, 10 HEPES, 5 Mg-ATP; pH adjusted to 7.2 with KOH.
 - Note: Specific solutions for Nav1.5 and Cav1.2 recordings will vary. Refer to established protocols for these channels.
- **AZD-1305** Preparation: Prepare a stock solution of **AZD-1305** in a suitable solvent (e.g., DMSO) and make serial dilutions in the external solution to achieve the desired final concentrations. The final DMSO concentration should be kept below 0.1% to avoid solvent effects.
- Recording Procedure:
 - Establish a stable whole-cell recording with a gigaseal (>1 GΩ).

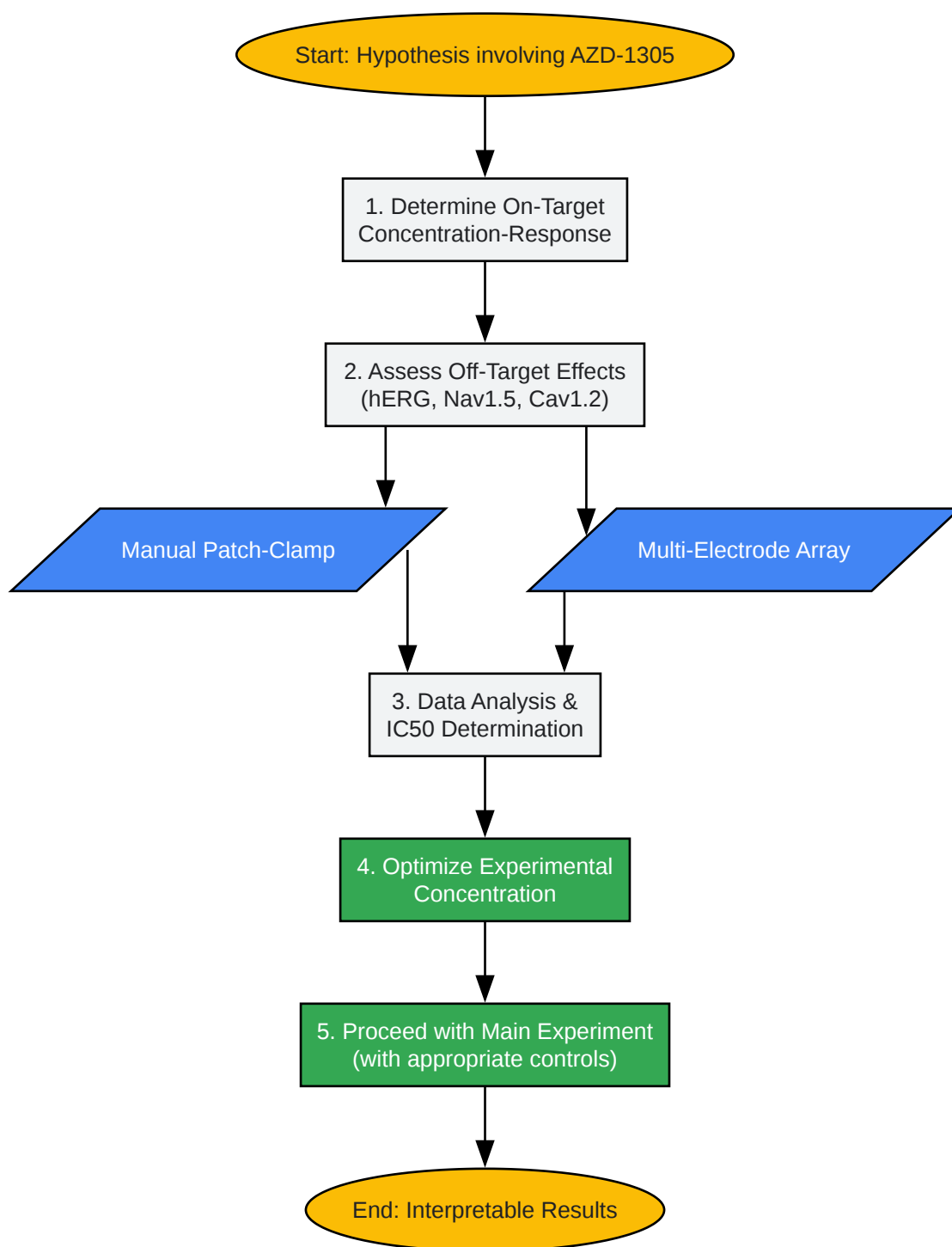
- Apply a specific voltage protocol to elicit the current of interest (hERG, Nav1.5, or Cav1.2).
- Record baseline currents in the absence of the compound.
- Perfuse the cell with increasing concentrations of **AZD-1305** and record the current at each concentration until a steady-state effect is observed.
- Include a washout step with the external solution to check for reversibility.
- Data Analysis:
 - Measure the peak current amplitude at each concentration.
 - Normalize the current at each concentration to the baseline current.
 - Plot the concentration-response curve and fit it with the Hill equation to determine the IC50 value.

Visualizations



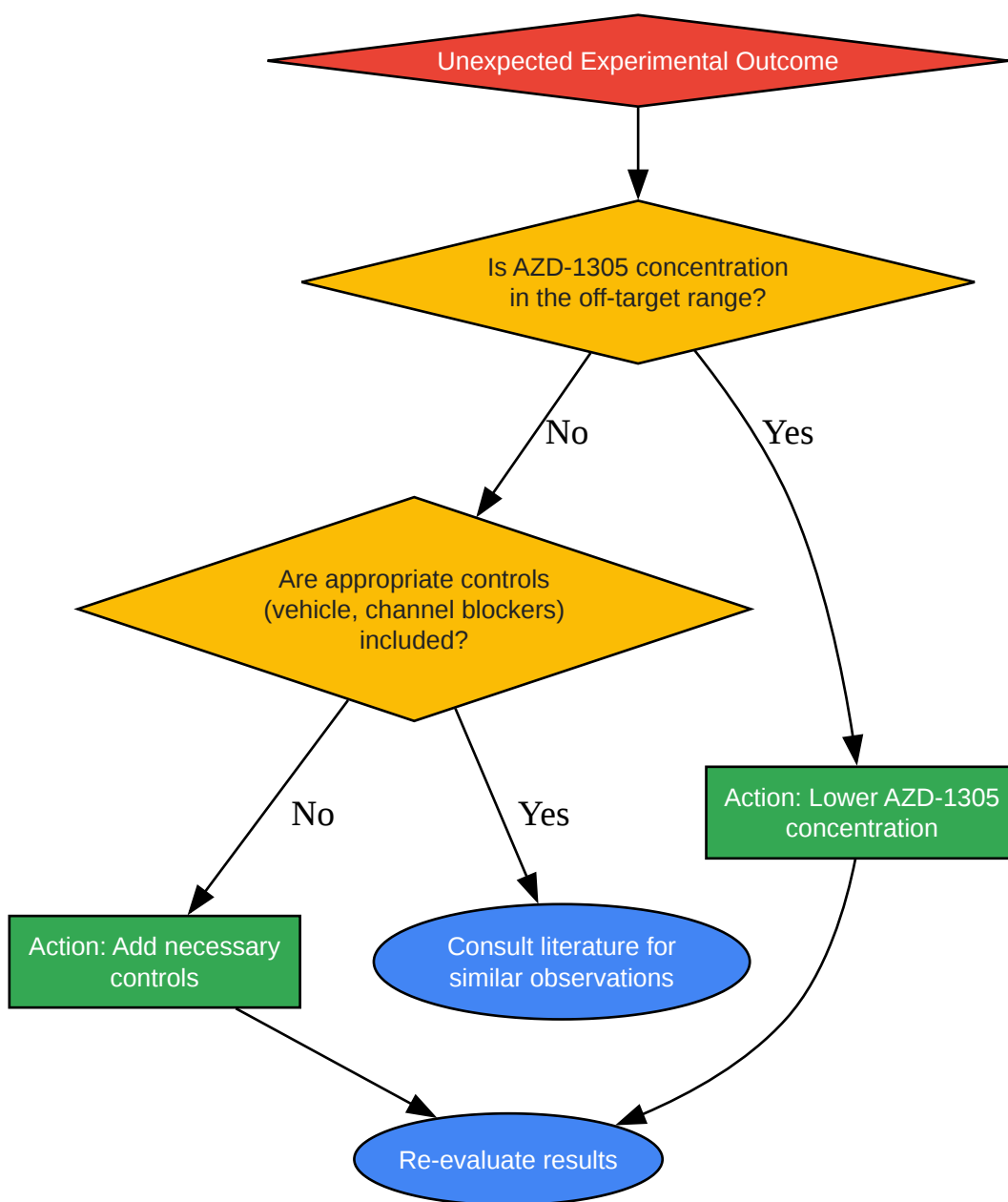
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Caption: **AZD-1305**'s multi-ion channel blockade and its electrophysiological consequences.



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Caption: Workflow for mitigating **AZD-1305** off-target effects in experimental design.



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Caption: A logical approach to troubleshooting unexpected results with **AZD-1305**.

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